

Application Notes and Protocols: Bismuth(III) Triflate in Organic Transformations

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Compound of Interest

Compound Name: *Bismuthine*

Cat. No.: *B104622*

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Introduction

Bismuth(III) triflate, $\text{Bi}(\text{OTf})_3$, has emerged as a remarkably versatile and eco-friendly Lewis acid catalyst in modern organic synthesis. Its low toxicity, stability in the presence of water, and high catalytic activity make it an attractive alternative to traditional, often more hazardous, Lewis acids.^[1] This document provides a detailed overview of the applications of bismuth(III) triflate in a variety of key organic transformations, complete with quantitative data, detailed experimental protocols, and mechanistic diagrams to facilitate its adoption in research and development settings.

Key Advantages of Bismuth(III) Triflate:

- Environmentally Benign: Bismuth compounds are known for their low toxicity, making them a "green" choice in catalysis.^[2]
- Water Tolerant: Unlike many traditional Lewis acids, $\text{Bi}(\text{OTf})_3$ is stable and active in the presence of moisture, simplifying reaction setup and expanding solvent scope.^[3]
- High Catalytic Activity: It efficiently catalyzes a wide range of reactions at low catalyst loadings.

- Ease of Handling: It is a non-corrosive, air-stable solid that does not require special handling precautions.[2]

Applications in Organic Synthesis

Bismuth(III) triflate has proven effective in a multitude of organic reactions, including carbon-carbon and carbon-heteroatom bond-forming reactions, as well as protection and deprotection chemistry.

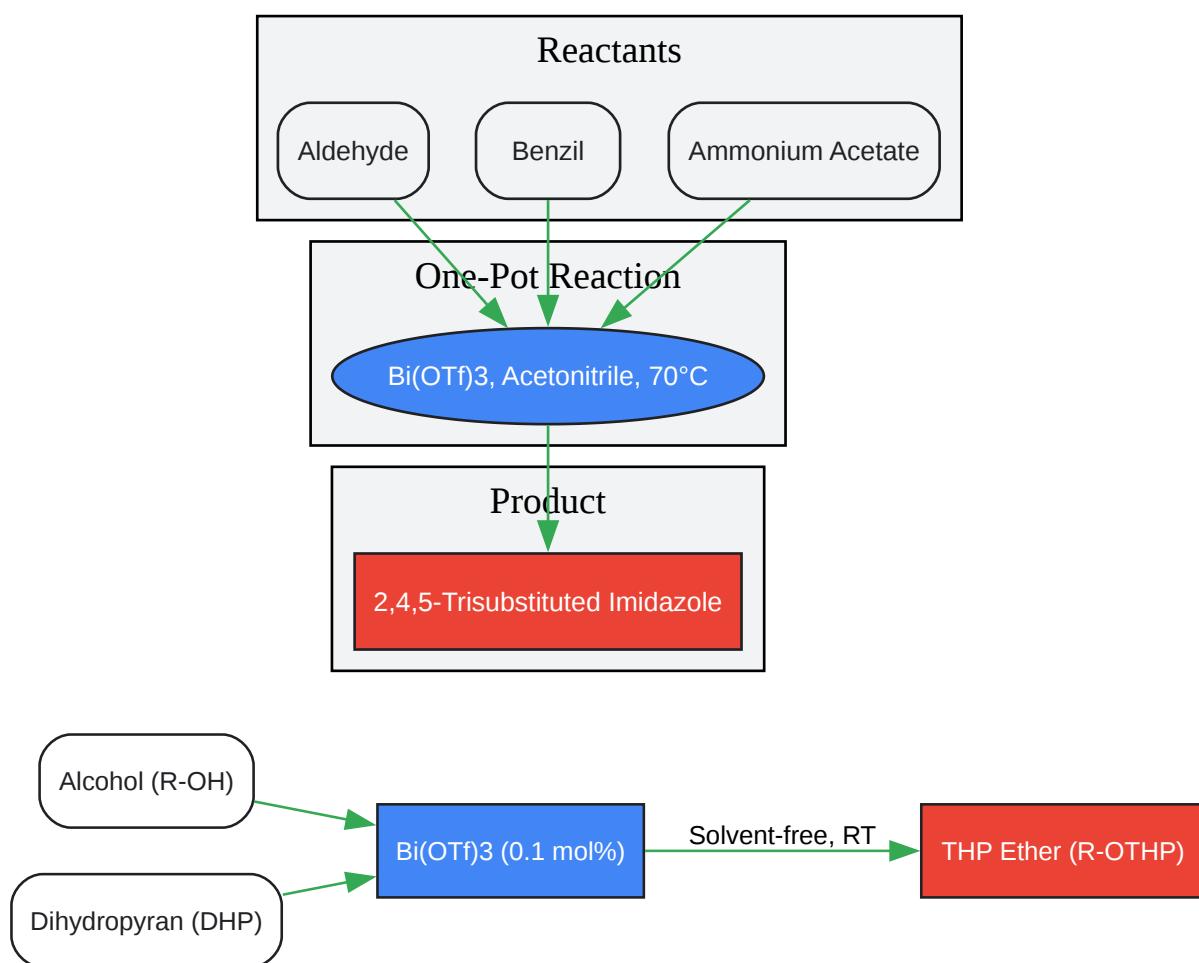
Friedel-Crafts Acylation

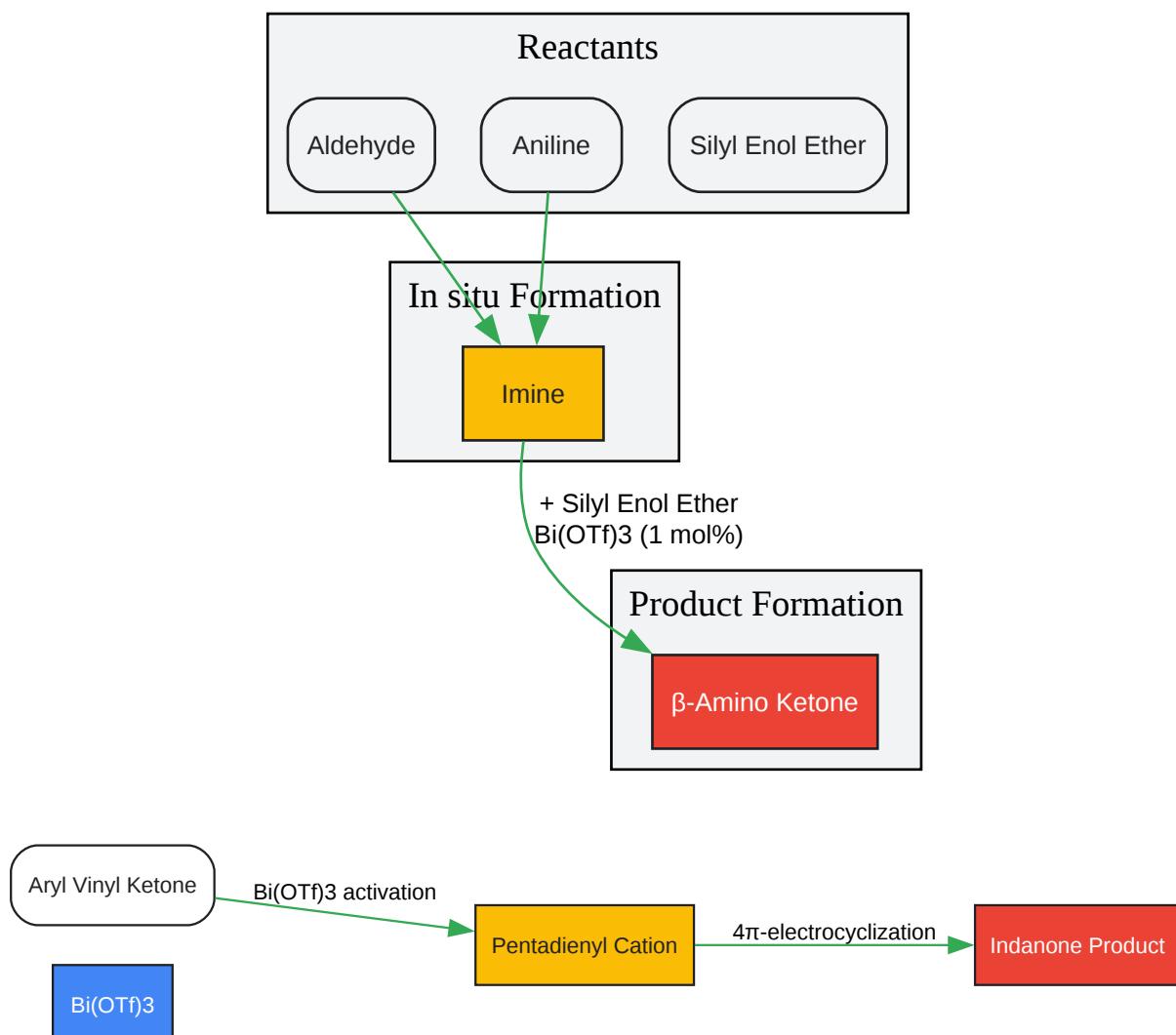
Bismuth(III) triflate is a highly effective catalyst for Friedel-Crafts acylation, promoting the reaction between aromatic compounds and acylating agents to produce aryl ketones. It demonstrates significantly higher catalytic activity than other metal triflates like those of aluminum, gallium, or scandium.[3] The reaction proceeds smoothly with both activated and deactivated aromatic substrates.[3]

Table 1: Bismuth(III) Triflate Catalyzed Friedel-Crafts Acylation of Arenes

Entry	Arene	Acylating Agent	Catalyst Loading (mol%)	Solvent	Time (h)	Temp (°C)	Yield (%)
1	Anisole	Acetic Anhydride	2	Nitromethane	0.5	RT	98
2	Toluene	Benzoyl Chloride	5	1,2-Dichloroethane	3	80	95
3	Benzene	Acetic Anhydride	2	Nitromethane	8	RT	85
4	Fluorobenzene	Benzoyl Chloride	10	1,2-Dichloroethane	24	80	88

To a solution of anisole (1.0 mmol) and acetic anhydride (1.2 mmol) in nitromethane (5 mL) is added bismuth(III) triflate (0.02 mmol, 2 mol%). The mixture is stirred at room temperature for 30 minutes. Upon completion of the reaction, as monitored by TLC, the reaction mixture is quenched with water and extracted with ethyl acetate. The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and concentrated under reduced pressure. The crude product is purified by column chromatography on silica gel to afford the desired 4-methoxyacetophenone.



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References

- 1. Bi(OTf)_3 and $\text{SiO}_2\text{-Bi(OTf)}_3$ as Effective Catalysts for the Ferrier Rearrangement - PMC [pmc.ncbi.nlm.nih.gov]

- 2. Bismuth (III) Triflate Catalyzed Multicomponent Synthesis of 2,4,5-Trisubstituted Imidazoles [scirp.org]
- 3. scispace.com [scispace.com]
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